

"tetramethyllead CAS number and molecular structure"

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Compound of Interest

Compound Name: Tetramethyllead

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Tetramethyllead: A Comprehensive Technical Guide

CAS Number: 75-74-1

Molecular Formula: $C_4H_{12}Pb$

This technical guide provides an in-depth overview of **tetramethyllead** (TML), a significant organometallic compound. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical and physical properties, synthesis protocols, and toxicological profile.

Molecular Structure and Properties

Tetramethyllead is an organolead compound characterized by a central lead atom covalently bonded to four methyl groups.^[1] The molecule adopts a tetrahedral geometry. It is a colorless, volatile liquid with a slightly sweet odor, although it was often dyed in its application as a gasoline additive.^[2]

Physicochemical Data

The following table summarizes the key physicochemical properties of **tetramethyllead**.

Property	Value	Reference(s)
Molecular Weight	267.34 g/mol	[3]
Appearance	Colorless liquid	[4]
Density	1.995 g/cm ³ (at 20 °C)	[4]
Melting Point	-27.5 °C	[4]
Boiling Point	110 °C	[4]
Flash Point	37.8 °C	[4]
Vapor Pressure	26 mmHg (at 20°C)	[5]
Solubility	Insoluble in water; soluble in organic solvents like ether and alcohol.	[4][6]

Spectroscopic Data

Spectrum Type	Data	Reference(s)
¹ H NMR (in CCl ₄)	δ 0.712 ppm	[3]
Mass Spectrum	The PbCH ₃ ⁺ ion is one of the principal ions.	[5]

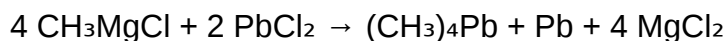
Synthesis of Tetramethyllead

Several methods for the synthesis of **tetramethyllead** have been documented. The following are key experimental approaches.

Experimental Protocol 1: Grignard Reaction

This method involves the reaction of a Grignard reagent, methylmagnesium chloride, with lead(II) chloride.[1]

Reaction:



Methodology:

While detailed modern protocols are scarce due to the compound's hazardous nature and discontinued use, historical accounts describe the reaction of methylmagnesium chloride with lead(II) chloride in diethyl ether.^[1] The process yields **tetramethyllead** as the primary ether-soluble product.^[1] Extreme care is necessary due to the high volatility of both methyl chloride (a precursor to the Grignard reagent) and the **tetramethyllead** product.^[4]

Experimental Protocol 2: Reaction with Sodium-Lead Alloy

This industrial method involves the reaction of methyl chloride with a sodium-lead alloy.^[7]

Reaction:



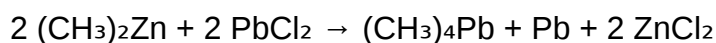
Methodology:

The synthesis is typically carried out in an autoclave. A sodium-lead alloy (commonly NaPb) is reacted with methyl chloride.^{[7][8]} The reaction often requires a catalyst, such as an aluminum-based catalyst, to achieve reasonable yields of 60-75% in a shorter time frame.^[8] The reaction conditions, including temperature and pressure, must be carefully controlled due to the high vapor pressure of the reactants and products.^[8] After the reaction, **tetramethyllead** is recovered from the reaction mass, which also contains lead and sodium chloride.^[8]

Experimental Protocol 3: Using Dimethylzinc

An older method involves the reaction of dimethylzinc with lead(II) chloride.^[1]

Reaction:



Methodology:

This procedure was noted by early researchers as being simpler and providing a purer product with a higher yield compared to other methods of the time. However, detailed experimental

conditions from modern sources are not readily available.[1]

Toxicology and Biological Effects

Tetramethyllead is highly toxic and can be absorbed through inhalation, skin contact, and ingestion.[4] It primarily affects the central nervous system, kidneys, and cardiovascular system.[4]

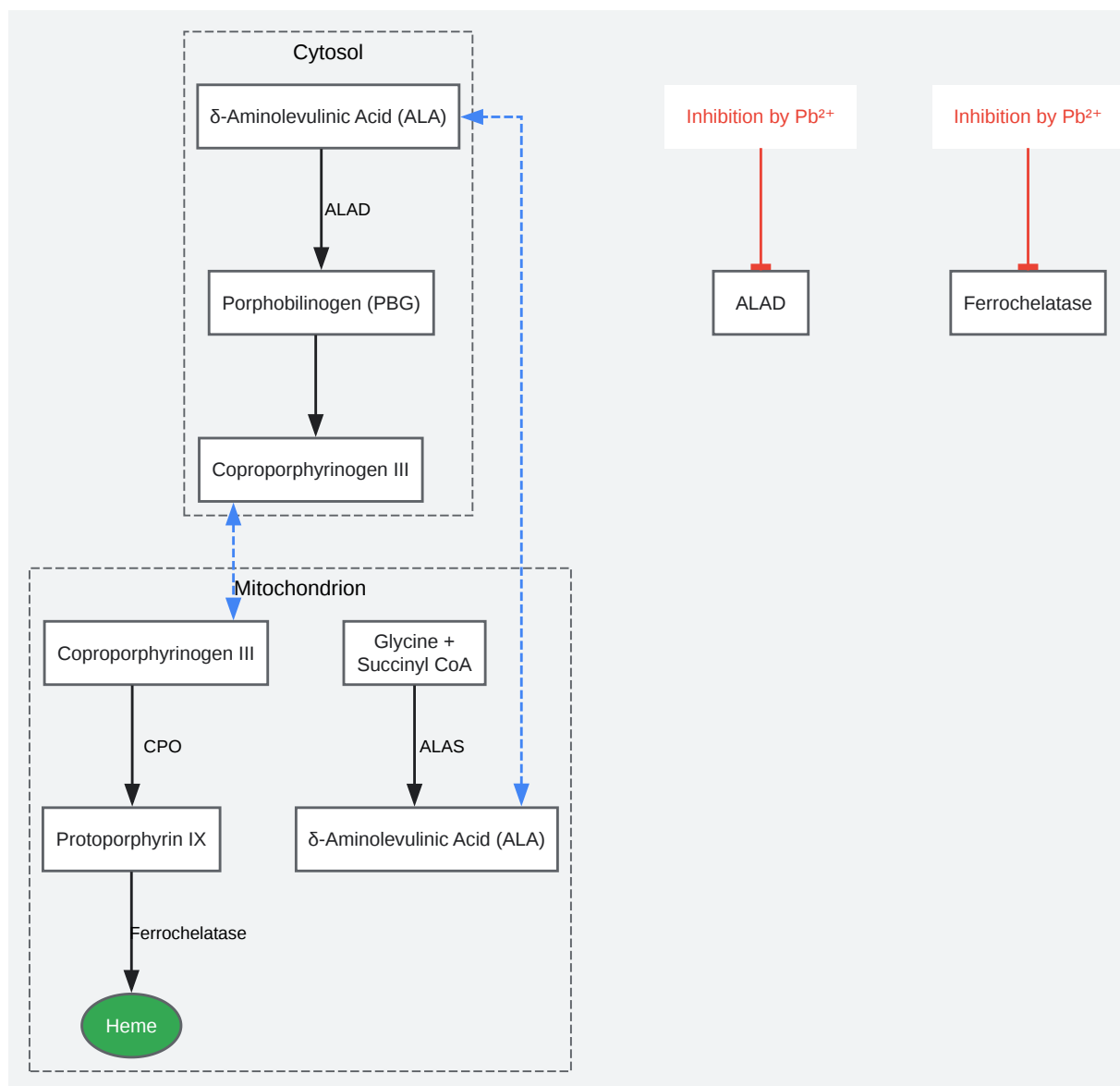
Acute Toxicity Data

Test Type	Route of Exposure	Species	Dose/Duration	Reference(s)
LD ₅₀	Oral	Rat	105 mg/kg	[6]
LC	Inhalation	Rat	>9840 mg/m ³ /1H	[6]
LD ₅₀	Intraperitoneal	Rat	90 mg/kg	[6]
LD ₅₀	Intravenous	Rat	88 mg/kg	[6]

Mechanism of Toxicity: Inhibition of Heme Synthesis

The primary mechanism of lead toxicity, including from its organic forms like **tetramethyllead**, is the disruption of the heme biosynthesis pathway.[9][10] Lead inhibits several key enzymes in this pathway, leading to an accumulation of precursors and a deficiency in heme.[9] Heme is a crucial component of hemoglobin, cytochromes, and other essential proteins.[9]

The following diagram illustrates the points of inhibition by lead (Pb²⁺), the metabolic product of **tetramethyllead**, in the heme synthesis pathway.



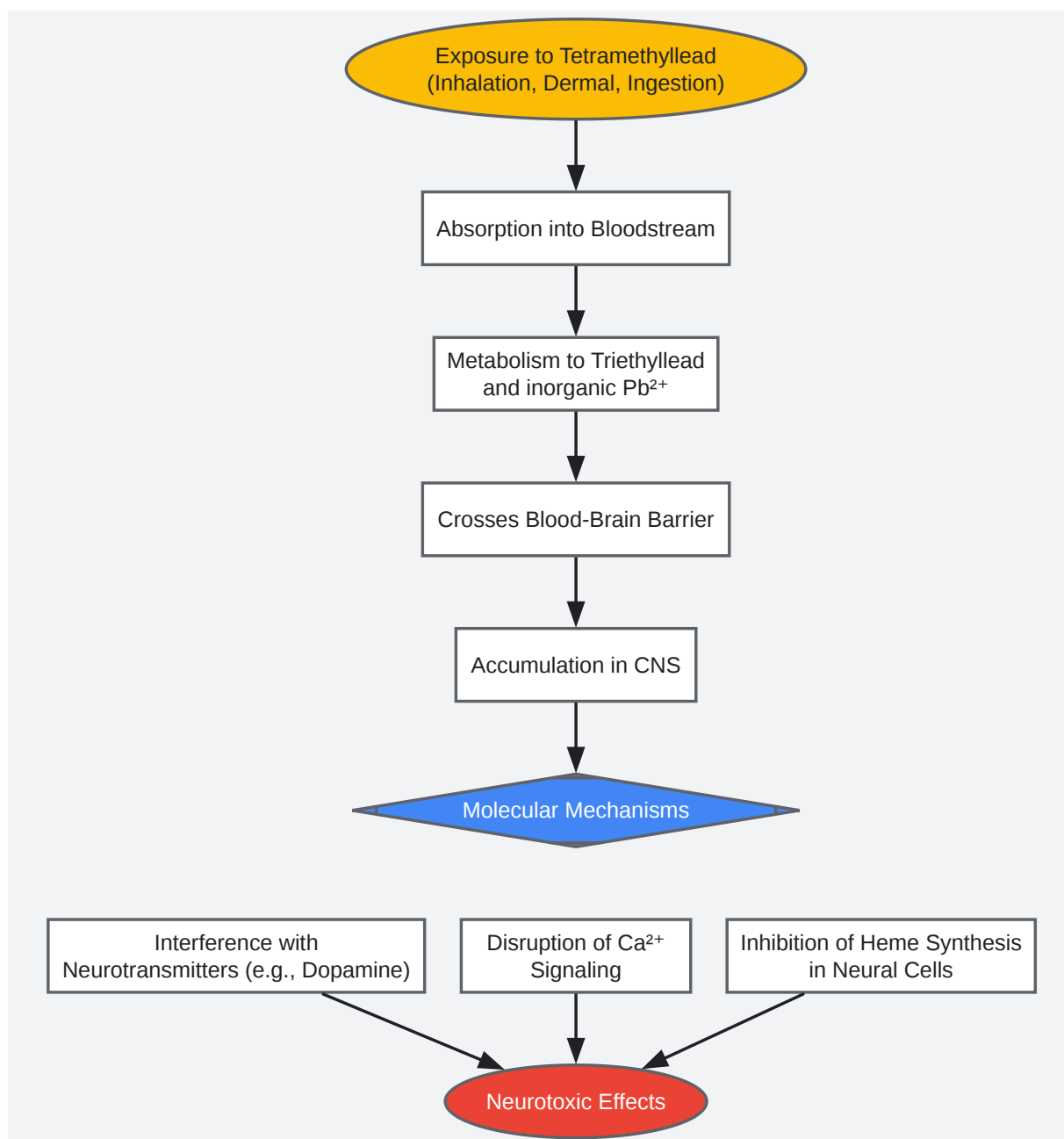
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Caption: Inhibition of Heme Synthesis by Lead.

Neurotoxicity

Organic lead compounds are potent neurotoxins.^[11] The neurotoxic effects of lead are complex and involve multiple mechanisms, including interference with neurotransmitter systems and disruption of calcium-dependent cellular processes.^[12] Lead can cross the blood-brain barrier and accumulate in the brain, leading to a range of neurological symptoms such as insomnia, delirium, seizures, and coma.^{[4][12]}

The following diagram illustrates the logical flow from exposure to neurotoxic effects.



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Caption: Pathway from **Tetramethyllead** Exposure to Neurotoxicity.

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